

An In-depth Technical Guide to Ethyl 2-(2-bromophenyl)-2-oxoacetate

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Compound of Interest

Compound Name: *Ethyl 2-(2-bromophenyl)-2-oxoacetate*

CAS No.: 62123-82-4

Cat. No.: B1601567

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Authored by a Senior Application Scientist

Introduction: Unveiling a Key Synthetic Intermediate

Ethyl 2-(2-bromophenyl)-2-oxoacetate, bearing the CAS number 62123-82-4, is an alpha-keto ester of significant interest in the realms of organic synthesis and medicinal chemistry.^[1]^[2] Its structure, featuring a reactive alpha-keto ester moiety and a synthetically versatile 2-bromophenyl group, positions it as a valuable building block for the construction of more complex molecular architectures. This guide provides an in-depth exploration of its synthesis, characterization, and potential applications, with a particular focus on its relevance to drug discovery and development. The insights provided herein are intended to empower researchers to leverage the unique chemical properties of this compound in their scientific endeavors.

Physicochemical Properties and Specifications

A comprehensive understanding of a compound's physical and chemical properties is paramount for its effective use in research and development. The key properties of **Ethyl 2-(2-bromophenyl)-2-oxoacetate** are summarized in the table below.

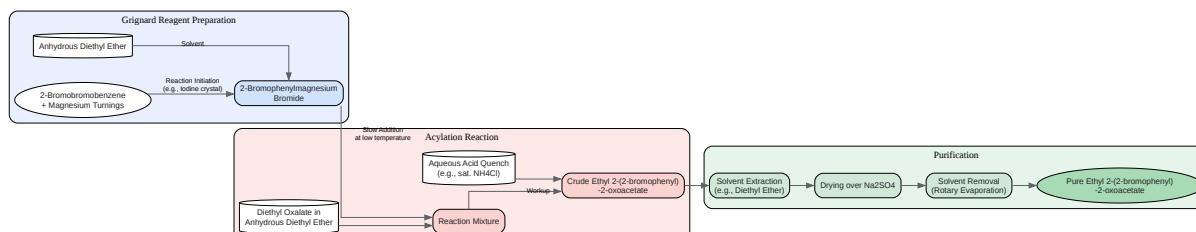
Property	Value	Source
CAS Number	62123-82-4	[1]
Molecular Formula	C ₁₀ H ₉ BrO ₃	[1]
Molecular Weight	257.08 g/mol	[1]
Appearance	Not explicitly stated, likely a liquid or low-melting solid	-
Storage	Sealed in dry, 2-8°C	[1]
SMILES	O=C(OCC)C(C1=CC=CC=C1Br)=O	[1]

Synthesis of Ethyl 2-(2-bromophenyl)-2-oxoacetate: A Detailed Protocol

The synthesis of α -keto esters can be achieved through various methodologies, with the reaction of a Grignard reagent with diethyl oxalate being a prominent and reliable approach.[3] [4] This method offers a direct route to the desired product from readily available starting materials.

Proposed Synthetic Pathway: Grignard Reaction

The reaction proceeds via the nucleophilic addition of the 2-bromophenylmagnesium bromide Grignard reagent to one of the electrophilic carbonyl carbons of diethyl oxalate. The resulting tetrahedral intermediate is then quenched to yield the target α -keto ester.



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Caption: Proposed workflow for the synthesis of **Ethyl 2-(2-bromophenyl)-2-oxoacetate**.

Step-by-Step Experimental Protocol

Materials:

- 2-Bromobromobenzene
- Magnesium turnings
- Anhydrous diethyl ether
- Iodine crystal (for initiation)
- Diethyl oxalate

- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard laboratory glassware for anhydrous reactions

Procedure:

- Grignard Reagent Formation:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine.
 - In the dropping funnel, place a solution of 2-bromobromobenzene in anhydrous diethyl ether.
 - Add a small portion of the 2-bromobromobenzene solution to the magnesium turnings. The reaction is initiated when the color of the iodine disappears and the solution becomes cloudy.
 - Once the reaction has started, add the remaining 2-bromobromobenzene solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Diethyl Oxalate:
 - In a separate flame-dried, three-necked round-bottom flask, prepare a solution of diethyl oxalate in anhydrous diethyl ether.
 - Cool this solution to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath.
 - Slowly add the freshly prepared Grignard reagent to the diethyl oxalate solution via a cannula, maintaining the temperature at $-78\text{ }^{\circ}\text{C}$.

- After the addition is complete, allow the reaction mixture to stir at -78 °C for 1 hour, then gradually warm to room temperature and stir for an additional 2 hours.
- Workup and Purification:
 - Cool the reaction mixture in an ice bath and quench by the slow addition of a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer, and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
 - Purify the crude product by vacuum distillation or column chromatography on silica gel to afford pure **Ethyl 2-(2-bromophenyl)-2-oxoacetate**.

Characterization of Ethyl 2-(2-bromophenyl)-2-oxoacetate

Accurate characterization is crucial for confirming the identity and purity of the synthesized compound. The following are the expected analytical data for **Ethyl 2-(2-bromophenyl)-2-oxoacetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the unavailability of experimental spectra in the searched literature, predicted NMR data is provided below. These predictions are based on computational algorithms and serve as a guide for experimental verification.^[5]

Predicted ¹H NMR Spectrum (in CDCl₃):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.6-7.8	m	2H	Aromatic protons
~7.3-7.5	m	2H	Aromatic protons
4.45	q	2H	-OCH ₂ CH ₃
1.42	t	3H	-OCH ₂ CH ₃

Predicted ¹³C NMR Spectrum (in CDCl₃):

Chemical Shift (ppm)	Assignment
~185	C=O (keto)
~163	C=O (ester)
~135	Aromatic C-Br
~132	Aromatic CH
~130	Aromatic CH
~128	Aromatic CH
~125	Aromatic C
~62	-OCH ₂ CH ₃
~14	-OCH ₂ CH ₃

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Functional Group
~1730-1750	C=O stretch (ester)
~1680-1700	C=O stretch (keto)
~1580-1600	C=C stretch (aromatic)
~1200-1300	C-O stretch (ester)
~750-800	C-Br stretch

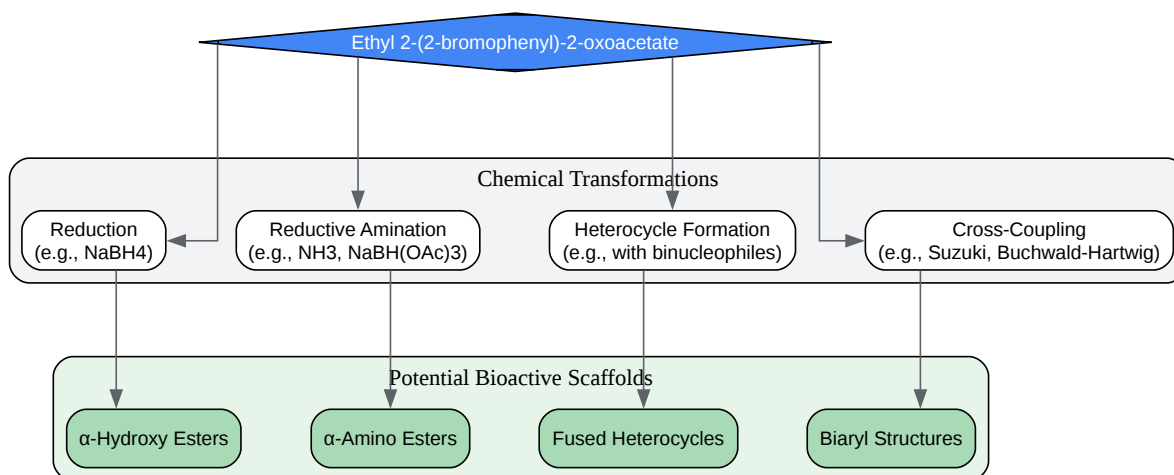
Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. The presence of bromine will be indicated by a characteristic isotopic pattern (M and M+2 peaks of approximately equal intensity).

- Expected [M]⁺: 256/258

Applications in Drug Discovery and Medicinal Chemistry

Alpha-keto esters are recognized as important synthons in medicinal chemistry due to their versatile reactivity.^{[3][6]} They serve as precursors to a variety of biologically active molecules, including α -hydroxy esters, α -amino esters, and various heterocyclic systems.



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Caption: Potential synthetic transformations of **Ethyl 2-(2-bromophenyl)-2-oxoacetate**.

The presence of the 2-bromophenyl moiety offers a strategic handle for further functionalization through cross-coupling reactions, such as Suzuki or Buchwald-Hartwig couplings. This allows for the introduction of diverse substituents at the ortho position, enabling the exploration of structure-activity relationships in drug discovery programs. The α -ketoamide motif, which can be derived from α -keto esters, is considered a "privileged structure" in medicinal chemistry, found in numerous natural products and drug candidates with a wide range of biological activities.^[7]

Safety and Handling

While a specific safety data sheet (SDS) for **Ethyl 2-(2-bromophenyl)-2-oxoacetate** was not found, information for the related compound, Ethyl 2-(2-bromophenyl)acetate, indicates that it is an irritant.^{[8][9]} It is prudent to handle **Ethyl 2-(2-bromophenyl)-2-oxoacetate** with similar precautions.

General Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation, ingestion, and skin contact.
- In case of contact, wash the affected area with copious amounts of water and seek medical attention.

Conclusion

Ethyl 2-(2-bromophenyl)-2-oxoacetate is a valuable and versatile building block for organic synthesis and medicinal chemistry. Its synthesis via the Grignard reaction with diethyl oxalate is a feasible and direct approach. The presence of both a reactive α -keto ester and a functionalizable 2-bromophenyl group provides chemists with a powerful tool for the synthesis of novel and potentially bioactive molecules. This guide has provided a comprehensive overview of its properties, a detailed synthetic protocol, and an outlook on its potential applications, aiming to facilitate its use in advancing chemical and pharmaceutical research.

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